

Application of limiting oxygen index (LOI) in polymer flammability testing.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IGNITABILITY

Cat. No.: B1175610

[Get Quote](#)

Application of Limiting Oxygen Index (LOI) in Polymer Flammability Testing

Application Note & Protocol

Introduction

The Limiting Oxygen Index (LOI) is a crucial and widely utilized method for determining the relative flammability of polymers and other materials.[1][2] It quantifies the minimum concentration of oxygen in a controlled oxygen/nitrogen atmosphere that is required to sustain candle-like combustion of a material.[1][3] The LOI value is expressed as a percentage of oxygen.[1] This test is instrumental in research and development, quality control, and material selection for various industries where fire safety is a critical concern, including electronics, construction, aerospace, and textiles.[4][5][6]

Materials with a higher LOI value are considered less flammable because they necessitate a more oxygen-rich environment to burn.[5] Generally, materials with an LOI greater than 21% (the approximate oxygen concentration in ambient air) are deemed self-extinguishing under normal conditions.[6][7][8] The test is standardized by methods such as ASTM D2863 and ISO 4589.[1][3]

Principle of the Test

The LOI test involves placing a small, vertically oriented specimen in a transparent glass chimney.[9][10] A controlled mixture of oxygen and nitrogen is introduced from the bottom of the chimney and flows upwards.[9] The top of the specimen is ignited with a flame, and its burning behavior is observed.[4] The concentration of oxygen in the gas mixture is systematically varied until the minimum concentration that just supports sustained combustion is determined.[2][9] This minimum oxygen concentration is the Limiting Oxygen Index.[1]

Factors Influencing LOI Values

Several factors can influence the measured LOI of a polymer:

- **Chemical Composition:** The inherent chemical structure of the polymer plays a significant role. For instance, aromatic polymers tend to have greater flame resistance than aliphatic polymers.[11] Polymers containing elements like halogens, phosphorus, and nitrogen often exhibit higher LOI values.[5]
- **Additives and Fillers:** The incorporation of flame retardants, fillers like glass fibers, and other additives can significantly increase a material's LOI.[5][11] Flame retardants can function by releasing inert gases, forming a protective char layer, or chemically interfering with the combustion process.[11]
- **Material Density and Cure:** A well-cured and denser polymer matrix can lead to a higher char yield upon combustion, which in turn increases the LOI value.[11]
- **Temperature:** LOI values generally decrease as the ambient temperature increases, as polymers are more likely to decompose and release flammable volatiles at elevated temperatures.[1][11]

Data Presentation: LOI of Common Polymers

The following table summarizes the Limiting Oxygen Index values for a range of common polymers. These values are indicative and can vary based on the specific grade, additives, and processing conditions of the material.

Polymer	LOI (%)	Flammability Classification
Polypropylene (PP)	17.0 - 18.0	Flammable
Polyethylene (PE)	17.0 - 19.0	Flammable
Polybutylene Terephthalate (PBT)	20.0 - 24.0	Flammable
Polyethylene Terephthalate (PET)	21.0 - 25.0	Flammable to Self-Extinguishing
Polyamide (Nylon) 6	23.0 - 26.0	Self-Extinguishing
Polycarbonate (PC)	24.0 - 35.0	Self-Extinguishing
Polyvinyl Chloride (PVC), Rigid	38.0 - 45.0	Self-Extinguishing
Polytetrafluoroethylene (PTFE)	95.0 - 96.0	Non-flammable
With 30% Glass Fiber Reinforcement		
PBT, 30% Glass Fiber	21.0	Self-Extinguishing
PET, 30% Glass Fiber	21.0 - 23.0	Self-Extinguishing
PC, 20-40% Glass Fiber	30.0 - 34.0	Self-Extinguishing
With Flame Retardants		
PC, 20-40% Glass Fiber, Flame Retardant	35.0 - 40.0	Self-Extinguishing

Data compiled from multiple sources.[\[3\]](#)[\[5\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocols

This section outlines a generalized experimental protocol for determining the LOI of a polymer, based on the principles of ASTM D2863 and ISO 4589.

Apparatus

A standard LOI apparatus consists of the following components:[\[9\]](#)[\[14\]](#)[\[15\]](#)

- **Test Chimney:** A heat-resistant glass column, typically 75 to 100 mm in diameter and at least 450 mm high, mounted vertically on a base.[\[9\]](#)[\[15\]](#)[\[16\]](#)
- **Gas Mixing and Control System:** A system of flowmeters or mass flow controllers to precisely meter and mix oxygen and nitrogen gases.[\[9\]](#)
- **Specimen Holder:** A clamp to hold the test specimen vertically in the center of the chimney.[\[15\]](#)
- **Ignition Source:** A small flame igniter, typically a tube with a 2 ± 1 mm inner diameter, fueled by propane gas.[\[9\]](#)[\[15\]](#)
- **Gas Diffuser:** A bed of glass beads at the base of the chimney to ensure uniform mixing of the gases before they reach the specimen.[\[11\]](#)[\[17\]](#)
- **Fume Extraction System:** A system to safely remove combustion products from the test area.[\[15\]](#)

Specimen Preparation

- Specimens are typically rectangular bars or strips. Common dimensions are 80-150 mm in length, 10 mm in width, and up to 10.5 mm in thickness.[\[4\]](#)[\[10\]](#)[\[12\]](#)
- The specimen dimensions should be consistent for a given set of tests to ensure comparability of results.
- Specimens should be conditioned at a standard temperature and humidity (e.g., 23 ± 2 °C and $50 \pm 5\%$ relative humidity) for at least 40 hours prior to testing, as specified in the relevant standards.

Test Procedure

- **System Setup:**
 - Place the LOI apparatus in a fume hood.
 - Ensure the gas cylinders (oxygen and nitrogen) are properly connected to the control system.

- Verify that the system is free of leaks.
- Specimen Mounting:
 - Secure the conditioned specimen vertically in the specimen holder in the center of the glass chimney.
- Gas Flow Initiation:
 - Establish an initial oxygen concentration. For materials with unknown flammability, a starting concentration of 21% is often used. For materials expected to be flame-retardant, a higher initial concentration may be chosen.
 - Set the total gas flow rate to achieve an upward velocity of 40 ± 2 mm/s through the chimney.[\[9\]](#)[\[15\]](#)
- Ignition:
 - Allow the gas to flow for at least 30 seconds to purge the chimney.
 - Introduce the igniter flame to the top of the specimen. The flame should be applied for up to 30 seconds, with brief interruptions every 5 seconds to observe for ignition.[\[16\]](#)
 - Once the specimen ignites, remove the igniter.
- Observation and Data Recording:
 - Observe the burning behavior of the specimen. The criteria for sustained combustion are typically defined as burning for a specified period (e.g., 180 seconds) or the flame consuming a certain length of the specimen (e.g., 50 mm).[\[9\]](#)[\[12\]](#)[\[18\]](#)
 - Record whether the specimen meets the criteria for sustained combustion at the set oxygen concentration.
- Iterative Determination of LOI:
 - If the specimen sustains combustion, decrease the oxygen concentration in the next trial.

- If the specimen self-extinguishes before meeting the criteria, increase the oxygen concentration in the next trial.
- Continue this iterative process, adjusting the oxygen concentration in small increments (e.g., 0.2-1.0%), until the minimum oxygen concentration that just supports sustained combustion is determined. This is the Limiting Oxygen Index.

Calculation

The Limiting Oxygen Index is calculated using the following formula:

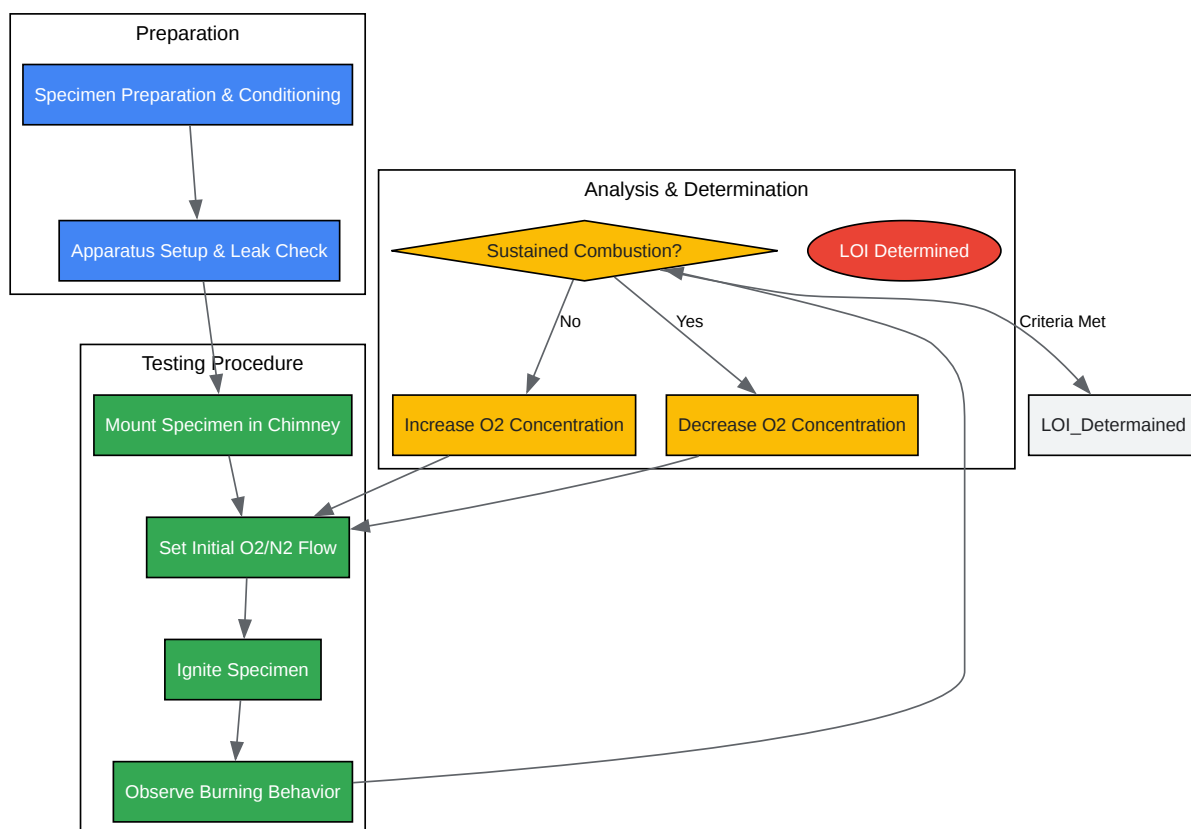
$$\text{LOI (\%)} = [\text{O}_2] / ([\text{O}_2] + [\text{N}_2]) \times 100$$

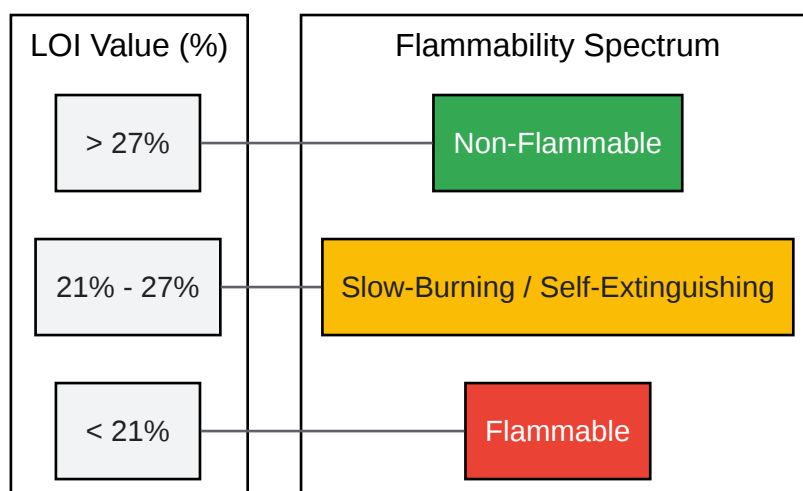
Where:

- $[\text{O}_2]$ is the volumetric flow rate of oxygen.
- $[\text{N}_2]$ is the volumetric flow rate of nitrogen.

Visualizations

Experimental Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Limiting oxygen index - Wikipedia [en.wikipedia.org]
- 2. Flammability Test - Limited Oxygen Index - Tested and certified excellence in cable protection (PMA cable protection) | Tested and certified excellence in cable protection | ABB [new.abb.com]
- 3. firstgraphene.net [firstgraphene.net]
- 4. kiyorndlab.com [kiyorndlab.com]
- 5. qualitest.ae [qualitest.ae]
- 6. worldoftest.com [worldoftest.com]
- 7. blog.tarasafe.com [blog.tarasafe.com]
- 8. What is the Limiting Oxygen Index (LOI) and why is it important? - Van Heurck [vanheurck.com]
- 9. amade-tech.com [amade-tech.com]

- 10. EN ISO 4589-2 - Tested and certified excellence in cable protection (PMA cable protection) | Tested and certified excellence in cable protection | ABB [new.abb.com]
- 11. specialchem.com [specialchem.com]
- 12. The Flame-Retardant Mechanisms and Preparation of Polymer Composites and Their Potential Application in Construction Engineering - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. scribd.com [scribd.com]
- 15. DIN EN ISO 4589 -2 Plastics –Determination of Burning Behavior by Oxygen Index –Part 2: Ambient-Temperature Test - AHP PLASTIK MAKINA [ahp-makina.com]
- 16. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 17. wewontech.com [wewontech.com]
- 18. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application of limiting oxygen index (LOI) in polymer flammability testing.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175610#application-of-limiting-oxygen-index-loi-in-polymer-flammability-testing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com